

Introduction to 2-Amino-2-methylpentanoic Acid

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Compound of Interest

Compound Name: 2-Amino-2-methylpentanoic acid

CAS No.: 5455-33-4

Cat. No.: B1267926

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2-Amino-2-methylpentanoic acid, also known as α -methyl-norvaline, is a synthetic, non-proteinogenic amino acid. Unlike its natural counterparts, the presence of a methyl group on the α -carbon introduces significant steric hindrance. This structural feature is of high interest in medicinal chemistry and drug design, as it can impart unique conformational constraints and increased resistance to enzymatic degradation when incorporated into peptides.

The compound is typically handled and sold as a racemate, a mixture of its (R) and (S) enantiomers. However, stereospecific versions are also available for advanced applications where chirality is critical. Understanding the specific CAS number associated with the desired form is crucial for procurement, regulatory compliance, and scientific accuracy.

- Racemic **2-Amino-2-methylpentanoic acid**: CAS Number 3275-37-4^[1]^[2]
- (R)-**2-Amino-2-methylpentanoic acid**: CAS Number 110916-84-2^[3]^[4]

This guide will focus on the properties and applications stemming from its unique α -methylated structure.

Physicochemical Properties

The fundamental properties of **2-Amino-2-methylpentanoic acid** are summarized below. These data are critical for experimental design, including solvent selection, reaction temperature, and analytical characterization.

Property	Value	Source(s)
CAS Number (Racemic)	3275-37-4	[1][2]
CAS Number (R-enantiomer)	110916-84-2	[3][4]
Molecular Formula	C ₆ H ₁₃ NO ₂	[1][5]
Molecular Weight	131.17 g/mol	[1][5]
IUPAC Name	2-amino-2-methylpentanoic acid	[5]
Synonyms	α-Methyl-DL-norvaline, 2-Aminopentane-2-carboxylic acid	[5]
Boiling Point (Predicted)	225.8 ± 23.0 °C	[3]
Density (Predicted)	1.041 ± 0.06 g/cm ³	[3]
pKa (Predicted)	2.58 ± 0.40	[3]

Synthesis Methodologies

The synthesis of α-amino acids is a well-established field in organic chemistry. For α-methylated amino acids like **2-Amino-2-methylpentanoic acid**, a common and robust approach involves the amination of a corresponding α-halo acid. A conceptual workflow based on the Hell-Volhard-Zelinskii reaction is described below.

Conceptual Protocol: Synthesis via Hell-Volhard-Zelinskii Bromination

This method leverages the selective α-bromination of a carboxylic acid followed by nucleophilic substitution with ammonia. The causality behind this choice is its reliability and high yield for α-halogenation, creating a perfect precursor for amination.

Step 1: α -Bromination of 2-Methylpentanoic Acid

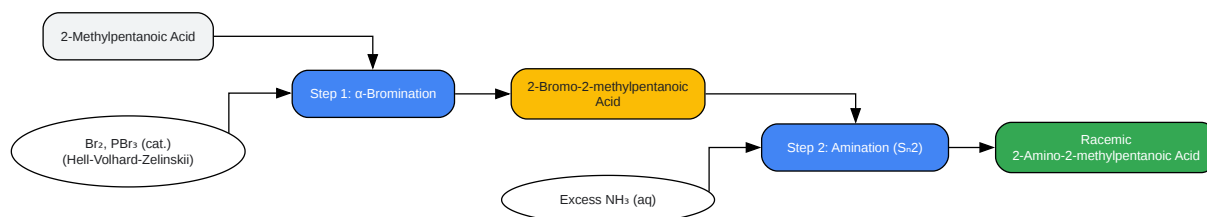
- Charge a round-bottom flask with 2-methylpentanoic acid (CAS 97-61-0)[6].
- Add a catalytic amount of phosphorus tribromide (PBr_3).
- Slowly add bromine (Br_2) to the reaction mixture. The PBr_3 acts as a catalyst to form the acid bromide in situ, which more readily enolizes and reacts with Br_2 at the α -position.
- Heat the mixture under reflux until the reaction is complete, monitored by TLC or GC. The product is 2-bromo-2-methylpentanoic acid.

Step 2: Amination of 2-Bromo-2-methylpentanoic Acid

- Cool the crude 2-bromo-2-methylpentanoic acid from the previous step.
- Slowly add the bromo-acid to a concentrated aqueous solution of ammonia (NH_3) under vigorous stirring in a pressure-rated vessel. An excess of ammonia is used to drive the $\text{S}_{\text{N}}2$ reaction and neutralize the HBr byproduct.
- Heat the mixture. The nucleophilic ammonia displaces the bromide ion to form the target amino acid.
- Upon completion, the racemic **2-Amino-2-methylpentanoic acid** can be isolated by crystallization after adjusting the pH to its isoelectric point.

For enantiomerically pure products, a chiral resolution step or an asymmetric synthesis approach would be required[7].

Synthesis Workflow Diagram



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Caption: Conceptual synthesis of **2-Amino-2-methylpentanoic acid**.

Applications in Research and Drug Development

The primary value of **2-Amino-2-methylpentanoic acid** lies in its role as a specialized building block for peptides and small molecules. Non-natural amino acids are frequently used to enhance the therapeutic properties of parent compounds, such as increasing bioavailability or preventing rapid metabolism[8].

Peptidomimetics and Metabolic Stability

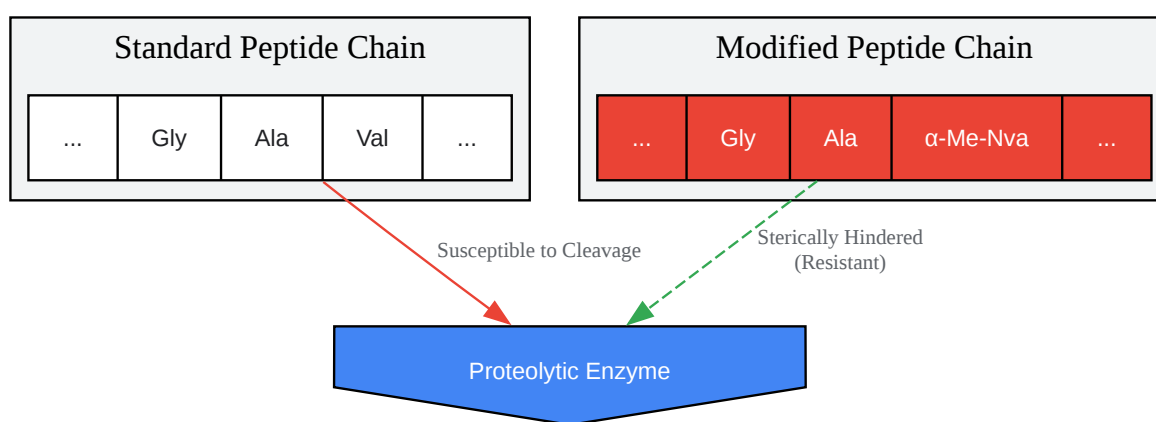
Peptide-based drugs often suffer from poor metabolic stability due to degradation by proteases. Incorporating α,α -disubstituted amino acids like **2-Amino-2-methylpentanoic acid** is a proven strategy to overcome this limitation.

- **Mechanism of Protection:** The methyl group on the α -carbon provides steric bulk that physically blocks the active site of proteolytic enzymes. This prevents the cleavage of the adjacent peptide bonds, thereby extending the half-life of the drug in vivo.
- **Conformational Rigidity:** The steric hindrance also restricts the rotational freedom around the peptide backbone, locking it into a more defined conformation. This can lead to higher binding affinity and selectivity for the target receptor.

Use in Drug Candidates

While not a drug itself, its structural motifs are found in various therapeutic agents. For instance, modified amino acids form the core of drugs like Pregabalin, which is a GABA analogue used to treat neuropathic pain and anxiety[9]. The use of unnatural amino acids is a cornerstone of modern medicinal chemistry to optimize pharmacokinetic and pharmacodynamic profiles. Poly(amino acid) polymers are also extensively explored for controlled drug delivery systems, where they can be functionalized to improve drug solubility and targeting[10].

Application Workflow Diagram



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Sources

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